

Spectroscopic Characterization of 5-(3-Bromophenyl)cyclohexane-1,3-dione: A Technical Guide

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Compound of Interest

Compound Name:	5-(3-Bromophenyl)cyclohexane-1,3-dione
CAS No.:	144128-71-2
Cat. No.:	B117321

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This technical guide provides a detailed analysis of the expected spectroscopic data for **5-(3-Bromophenyl)cyclohexane-1,3-dione**, a valuable building block in synthetic organic chemistry and drug discovery. As experimental spectra for this specific compound are not readily available in public databases, this guide leverages established spectroscopic principles and data from analogous compounds to provide a robust interpretation for researchers. This approach not only predicts the spectral characteristics but also serves as a methodological framework for the characterization of related novel molecules.

Introduction

5-(3-Bromophenyl)cyclohexane-1,3-dione belongs to the class of 5-arylcyclohexane-1,3-diones, which are known for their versatile reactivity and potential biological activities. The presence of the bromophenyl moiety and the dicarbonyl system makes this compound a key intermediate for the synthesis of a variety of heterocyclic compounds and more complex molecular architectures. Accurate spectroscopic characterization is paramount for confirming

the identity and purity of this compound in any research endeavor. This guide will delve into the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, providing a comprehensive analytical overview.

Molecular Structure and Key Features

The molecular structure of **5-(3-Bromophenyl)cyclohexane-1,3-dione** ($C_{12}H_{11}BrO_2$) dictates its spectroscopic properties.^[1] Key features include the cyclohexane-1,3-dione ring, which can exist in keto-enol tautomeric forms, and the 3-bromophenyl substituent. The presence of bromine with its characteristic isotopic distribution (^{79}Br and ^{81}Br) will be a key indicator in mass spectrometry.

Figure 1: Molecular structure of **5-(3-Bromophenyl)cyclohexane-1,3-dione**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. Due to the keto-enol tautomerism of the cyclohexane-1,3-dione moiety, the NMR spectra can be complex, showing signals for both tautomers depending on the solvent and temperature. For the purpose of this guide, we will focus on the analysis of the diketo form, which is often predominant in aprotic solvents like $CDCl_3$.

1H NMR Spectroscopy

Experimental Protocol (Predicted): A 1H NMR spectrum would be acquired on a 400 MHz or 500 MHz spectrometer. A sample of approximately 5-10 mg of **5-(3-Bromophenyl)cyclohexane-1,3-dione** would be dissolved in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$). The chemical shifts would be referenced to the residual solvent peak ($CHCl_3$ at 7.26 ppm).

Predicted 1H NMR Data:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 7.5 - 7.2	m	4H	Ar-H
~ 3.5	m	1H	H-5
~ 2.8 - 2.5	m	4H	H-2, H-6
~ 2.4 - 2.2	m	2H	H-4

Interpretation: The aromatic region is expected to show a complex multiplet pattern for the four protons of the 3-bromophenyl group. The proton at C-5 of the cyclohexane ring, being adjacent to the aromatic ring, would appear as a multiplet around 3.5 ppm. The methylene protons at C-2 and C-6, adjacent to the carbonyl groups, are diastereotopic and would likely appear as a complex multiplet in the range of 2.5-2.8 ppm. The methylene protons at C-4 would also give rise to a multiplet, expected to be further upfield around 2.2-2.4 ppm.

¹³C NMR Spectroscopy

Experimental Protocol (Predicted): A ¹³C NMR spectrum would be recorded at 100 or 125 MHz using the same sample prepared for the ¹H NMR analysis. The chemical shifts would be referenced to the CDCl₃ solvent peak at 77.16 ppm.

Predicted ¹³C NMR Data:

Chemical Shift (δ , ppm)	Assignment
~ 208	C=O (C-1, C-3)
~ 145	Ar-C (C-1')
~ 132	Ar-CH
~ 130	Ar-CH
~ 128	Ar-CH
~ 125	Ar-CH
~ 122	Ar-C-Br
~ 50	C-2, C-6
~ 45	C-4
~ 40	C-5

Interpretation: The two carbonyl carbons (C-1 and C-3) are expected to resonate at a significantly downfield chemical shift, around 208 ppm. The aromatic carbons will appear in the typical range of 120-145 ppm. The carbon bearing the bromine atom (C-3') will be identifiable, and the other aromatic signals can be assigned based on substituent effects. The aliphatic carbons of the cyclohexane ring will appear in the upfield region, with the carbons adjacent to the carbonyls (C-2, C-6) being the most deshielded among them.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule.

Experimental Protocol (Predicted): An IR spectrum would be obtained using a Fourier Transform Infrared (FTIR) spectrometer. A small amount of the solid sample would be analyzed using an Attenuated Total Reflectance (ATR) accessory, or alternatively, a KBr pellet would be prepared.

Predicted IR Data:

Wavenumber (cm ⁻¹)	Intensity	Assignment
~ 3050	Medium	Aromatic C-H stretch
~ 2950	Medium	Aliphatic C-H stretch
~ 1715	Strong	C=O stretch (conjugated ketone)
~ 1600, 1470	Medium-Strong	Aromatic C=C stretch
~ 1070	Strong	C-Br stretch

Interpretation: The most prominent feature in the IR spectrum will be the strong absorption band around 1715 cm⁻¹ corresponding to the stretching vibration of the two carbonyl groups. The presence of the aromatic ring will be confirmed by the C-H stretching vibrations above 3000 cm⁻¹ and the characteristic C=C stretching bands in the 1600-1470 cm⁻¹ region. The aliphatic C-H stretching vibrations will be observed below 3000 cm⁻¹. A strong absorption around 1070 cm⁻¹ would be indicative of the C-Br bond.

Mass Spectrometry (MS)

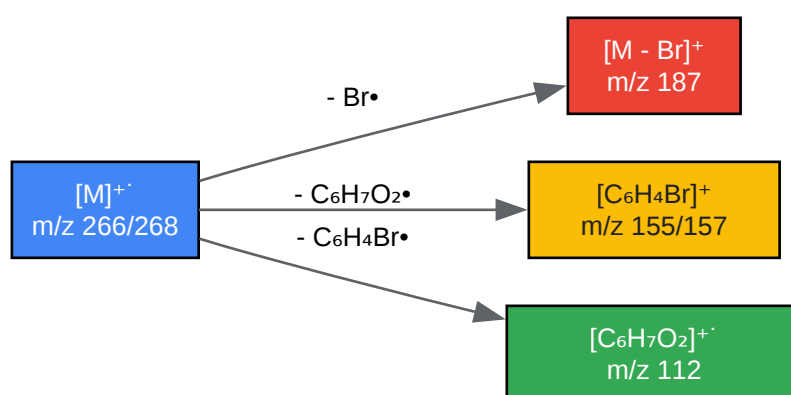
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Experimental Protocol (Predicted): A mass spectrum would be acquired using an Electron Ionization (EI) source coupled with a quadrupole or time-of-flight (TOF) mass analyzer. The sample would be introduced via a direct insertion probe or after separation by gas chromatography if volatile enough.

Predicted Mass Spectrum Data:

m/z	Relative Intensity	Assignment
268/266	High	$[M]^+$ (Molecular ion)
187	Medium	$[M - Br]^+$
157/155	Medium	$[C_6H_4Br]^+$
111	High	$[C_6H_7O_2]^+$

Interpretation: The mass spectrum will show a characteristic molecular ion peak $[M]^+$ with a doublet at m/z 266 and 268, with nearly equal intensity, which is the hallmark of a compound containing one bromine atom (due to the natural abundance of the ^{79}Br and ^{81}Br isotopes).^[2] A significant fragment would be observed at m/z 187, corresponding to the loss of the bromine radical. Another prominent fragmentation pathway would involve the cleavage of the bond between the cyclohexane and the phenyl rings, leading to fragments corresponding to the bromophenyl cation (m/z 155/157) and the cyclohexane-1,3-dione radical cation (m/z 111).



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Figure 2: Predicted key fragmentation pathways for **5-(3-Bromophenyl)cyclohexane-1,3-dione** in EI-MS.

Conclusion

This technical guide provides a comprehensive, albeit predictive, spectroscopic analysis of **5-(3-Bromophenyl)cyclohexane-1,3-dione**. By leveraging fundamental principles and data from analogous structures, we have outlined the expected NMR, IR, and MS characteristics. This

information serves as a crucial reference for researchers working with this compound, aiding in its synthesis, purification, and subsequent applications. The provided protocols and interpretations offer a solid foundation for the empirical characterization of this and other related novel chemical entities.

References

- PubChem. 5-(4-Bromophenyl)cyclohexane-1,3-dione. [\[Link\]](#)
- NIST. Mass Spectrometry. [\[Link\]](#)

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Sources

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